

Application Notes and Protocols for Photoaffinity Labeling Using 2-Azido-4-bromophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Azido-4-bromophenol

CAS No.: 58018-51-2

Cat. No.: B1383003

[Get Quote](#)

Introduction: Illuminating Biological Interactions with Precision

Photoaffinity labeling (PAL) is a powerful chemical biology technique used to identify and characterize interactions between small molecules and their biological targets, primarily proteins.^{[1][2][3][4]} This method provides a means to convert non-covalent interactions into stable covalent bonds through photo-activation, enabling the identification of binding partners that might otherwise be missed due to transient or weak affinities.^[3] The core of this technique lies in a specially designed chemical probe, which consists of three key components: a recognition element that binds to the target, a photoreactive group that forms a covalent bond upon irradiation with UV light, and often a reporter tag (like biotin or a fluorescent dye) for detection and enrichment.^[1]

This guide provides a detailed, step-by-step protocol for the application of **2-Azido-4-bromophenol** in photoaffinity labeling experiments. Aryl azides, such as **2-Azido-4-bromophenol**, are a class of photoreactive groups valued for their relatively small size, which

minimizes perturbation of the parent molecule's biological activity.[1] Upon UV irradiation, they form highly reactive nitrene intermediates that can insert into a variety of chemical bonds in their immediate vicinity, effectively "tagging" the interacting biomolecule.[5][6] The presence of a bromine atom on the phenyl ring of **2-Azido-4-bromophenol** offers a potential site for further chemical modification, for example, through cross-coupling reactions, allowing for the synthesis of a diverse range of photoaffinity probes.

This document is intended for researchers, scientists, and drug development professionals seeking to employ photoaffinity labeling to elucidate drug mechanisms of action, identify off-target effects, and map protein-ligand interaction sites.

Chemical and Physical Properties of 2-Azido-4-bromophenol

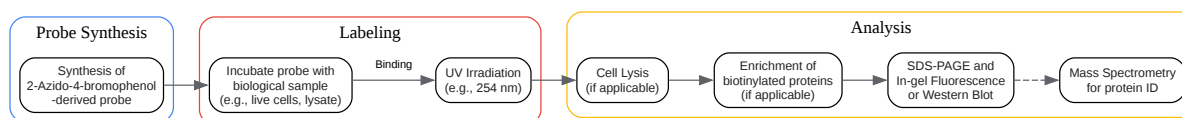
A thorough understanding of the chemical and physical properties of **2-Azido-4-bromophenol** is crucial for its effective use. While specific data for this compound is not readily available, we can infer its properties from closely related analogs like 2-amino-4-bromophenol and 4-bromophenol.

Property	Value (Estimated)	Rationale/Reference
Molecular Formula	C ₆ H ₄ BrN ₃ O	Based on chemical structure
Molecular Weight	229.02 g/mol	Calculated from molecular formula
Appearance	White to light yellow solid	Based on similar bromophenol compounds[7]
Melting Point	~130-135 °C	Based on 2-amino-4-bromophenol
UV Activation Wavelength	254-300 nm	Typical for aryl azides[1]
Storage Conditions	2-8°C, protected from light	To prevent degradation of the azide group and light-induced reactions[7]

Note: These properties are estimated and should be confirmed experimentally.

Experimental Workflow for Photoaffinity Labeling

The overall workflow for a photoaffinity labeling experiment using a **2-Azido-4-bromophenol**-derived probe can be visualized as follows:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Photoaffinity Labelling Strategies for Mapping the Small Molecule-Protein Interactome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Photoaffinity Labeling - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com/)]
- 3. Photoaffinity labeling in target- and binding-site identification - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 7. [nbinno.com](https://www.nbinno.com/) [[nbinno.com](https://www.nbinno.com/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Photoaffinity Labeling Using 2-Azido-4-bromophenol]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1383003/docs#application-notes-and-protocols-for-photoaffinity-labeling-using-2-azido-4-bromophenol\]](https://www.benchchem.com/product/b1383003/docs#application-notes-and-protocols-for-photoaffinity-labeling-using-2-azido-4-bromophenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)